

Application Notes and Protocols for Live Cell Imaging with C6 NBD Galactosylceramide

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Compound of Interest

Compound Name: C6 NBD Galactosylceramide

Cat. No.: B1513436

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Introduction

C6 NBD Galactosylceramide is a fluorescently labeled analog of galactosylceramide, a vital sphingolipid predominantly found in the myelin sheath of the nervous system and in other cell types. The conjugation of the nitrobenzoxadiazole (NBD) fluorophore to a short-chain (C6) galactosylceramide allows for the visualization of its trafficking, metabolism, and localization in living cells. This powerful tool enables researchers to investigate the dynamics of sphingolipid pathways, which are implicated in various cellular processes and diseases, including lysosomal storage disorders like Krabbe disease.[1] These application notes provide detailed protocols for the use of **C6 NBD Galactosylceramide** in live cell imaging, quantitative data for experimental setup, and a diagram of the relevant metabolic pathway.

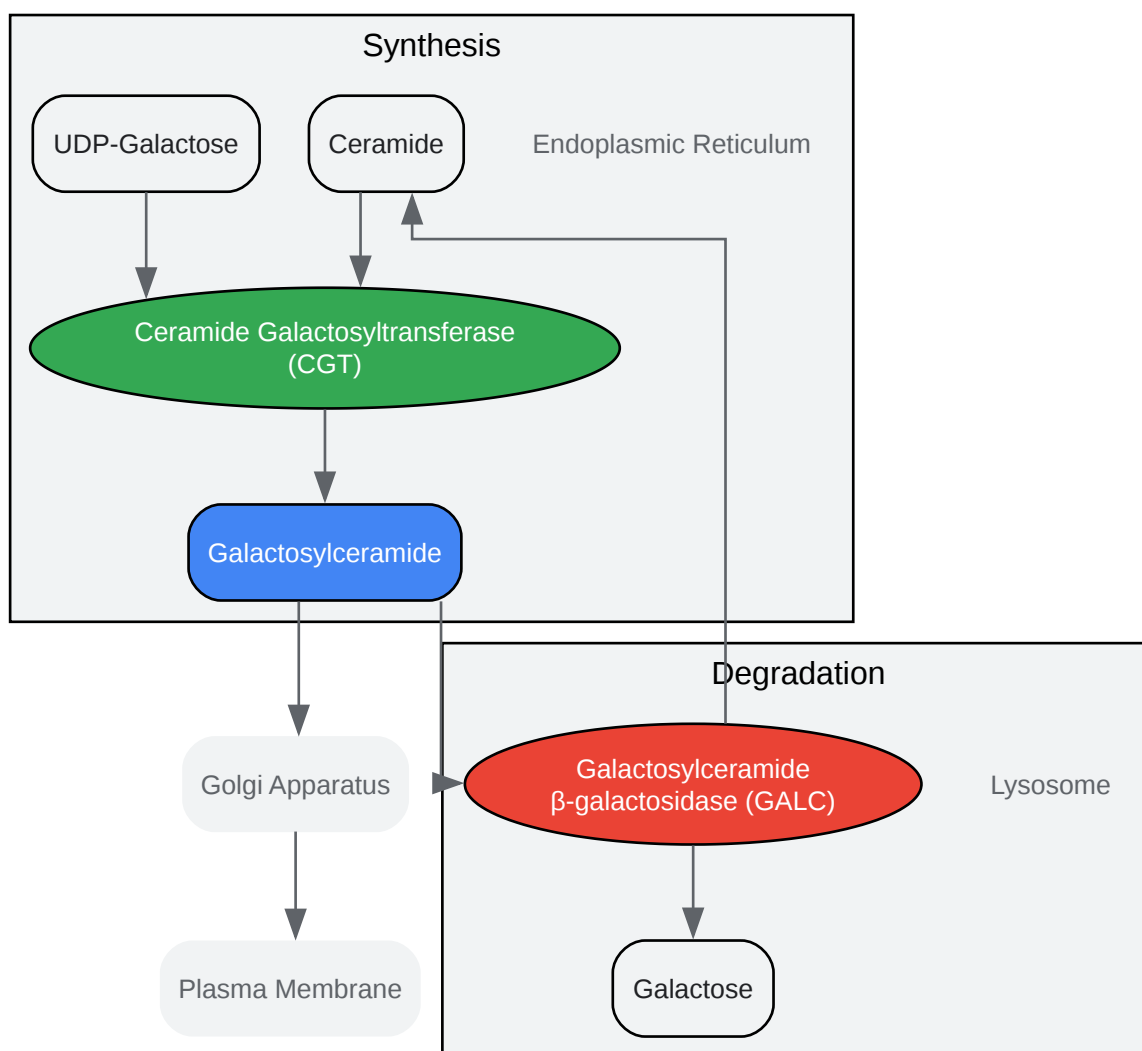
Physicochemical Properties and Spectral Data

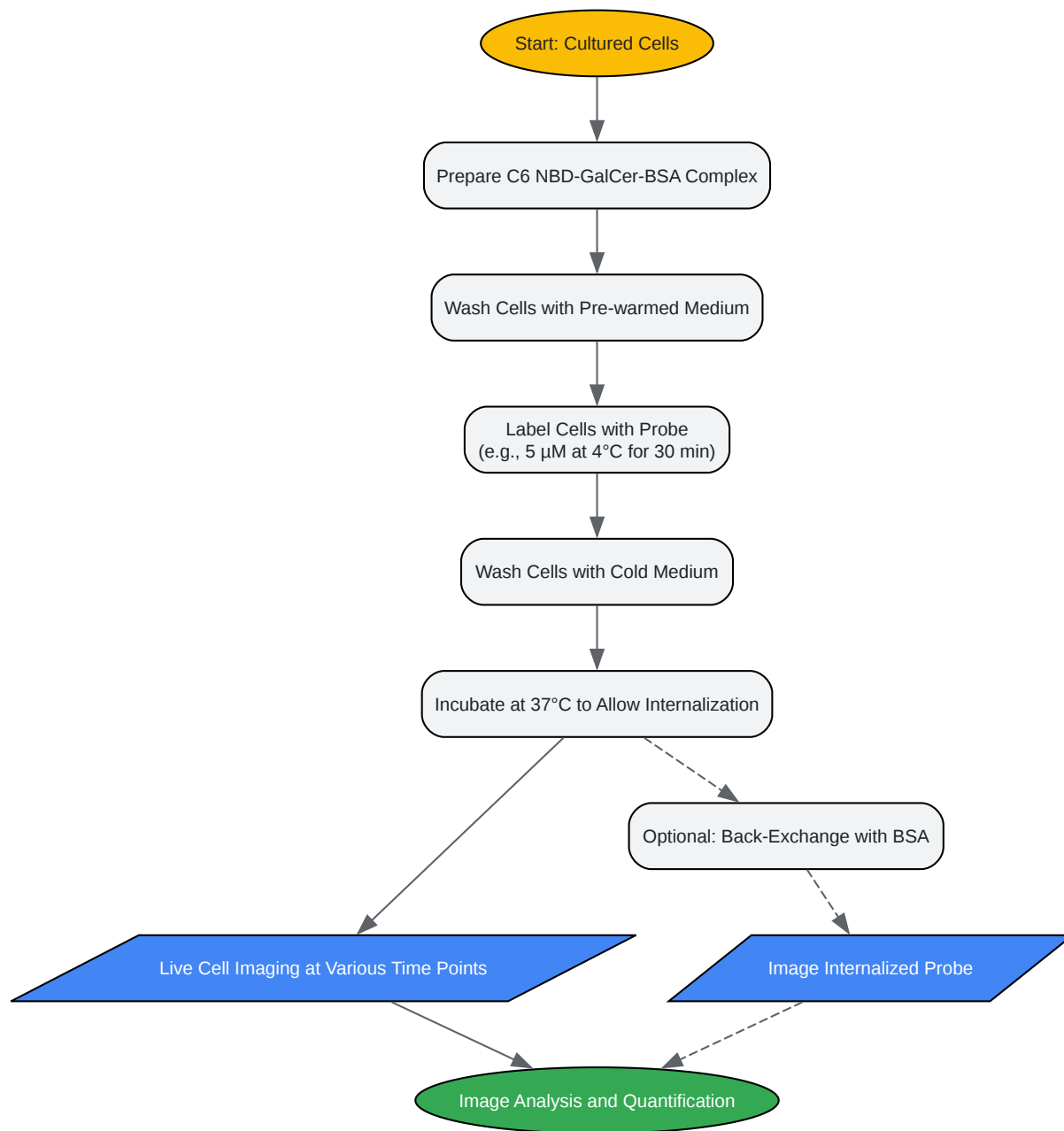
C6 NBD Galactosylceramide is a biologically active derivative of galactosylceramide tagged with the fluorescent C6 nitrobenzoxadiazole (NBD) group.[2][3] The NBD moiety is environmentally sensitive, exhibiting weak fluorescence in aqueous environments and significantly enhanced fluorescence in nonpolar environments such as cellular membranes.[4]

Property	Value	Reference
Molecular Formula	C36H59N5O11	[2]
Molecular Weight	737.88 g/mol	[2]
Excitation Maximum (Ex)	~466-489 nm	[2][5][6]
Emission Maximum (Em)	~525-538 nm	[2][5][6]
Solubility	Soluble in Chloroform, DMSO, and Methanol	[6][7]
Storage	Store at -20°C, protect from light.	[2]

Galactosylceramide Metabolic Pathway

Galactosylceramide is synthesized from ceramide and UDP-galactose by the enzyme ceramide galactosyltransferase (CGT), primarily in the endoplasmic reticulum. It is then transported to various cellular compartments, including the plasma membrane and the Golgi apparatus. The degradation of galactosylceramide occurs in the lysosomes, where it is hydrolyzed by galactosylceramide β -galactosidase (GALC) back into ceramide and galactose.





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